

Technical Guide: 2,6-Dimethyl-3-nitropyridin-4-ol (CAS: 13603-45-7)

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Compound of Interest

Compound Name: 2,6-Dimethyl-3-nitropyridin-4-ol

Cat. No.: B079454

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,6-Dimethyl-3-nitropyridin-4-ol**, a substituted pyridine derivative. Due to the limited availability of published data on this specific compound, this guide synthesizes information from commercial suppliers and analogous chemical literature to provide a foundational resource for research and development activities.

Chemical and Physical Properties

2,6-Dimethyl-3-nitropyridin-4-ol is a solid, white to off-white compound.^[1] Its core structure is a pyridine ring, substituted with two methyl groups, a nitro group, and a hydroxyl group. The presence of these functional groups suggests potential for a variety of chemical reactions and biological interactions.

Property	Value	Source
CAS Number	13603-45-7	[1] [2] [3]
Molecular Formula	C ₇ H ₈ N ₂ O ₃	[1] [2] [3]
Molecular Weight	168.15 g/mol	[1] [2] [3]
Melting Point	296 °C	[1]
Boiling Point	363.7±37.0 °C (Predicted)	[1]
Density	1.340±0.06 g/cm ³ (Predicted)	[1]
Appearance	White to off-white solid	[1]
Storage	Sealed in dry, Room Temperature	[1] [2]

Synthesis

While a specific, detailed experimental protocol for the synthesis of **2,6-Dimethyl-3-nitropyridin-4-ol** is not readily available in peer-reviewed literature, a plausible synthetic route can be derived from established methods for the nitration of pyridin-4-ol derivatives. The following protocol is adapted from a method described for the synthesis of the related compound, 2,6-dimethyl-3,5-dinitro-4-pyridinol.[\[4\]](#) This process involves the direct nitration of 2,6-dimethyl-4-pyridone (also known as 2,6-lutidine-4-ol).

Experimental Protocol: Synthesis of 2,6-Dimethyl-3-nitropyridin-4-ol

Materials:

- 2,6-dimethyl-4-pyridone
- Concentrated Sulfuric Acid (98%)
- Fuming Nitric Acid
- Ice

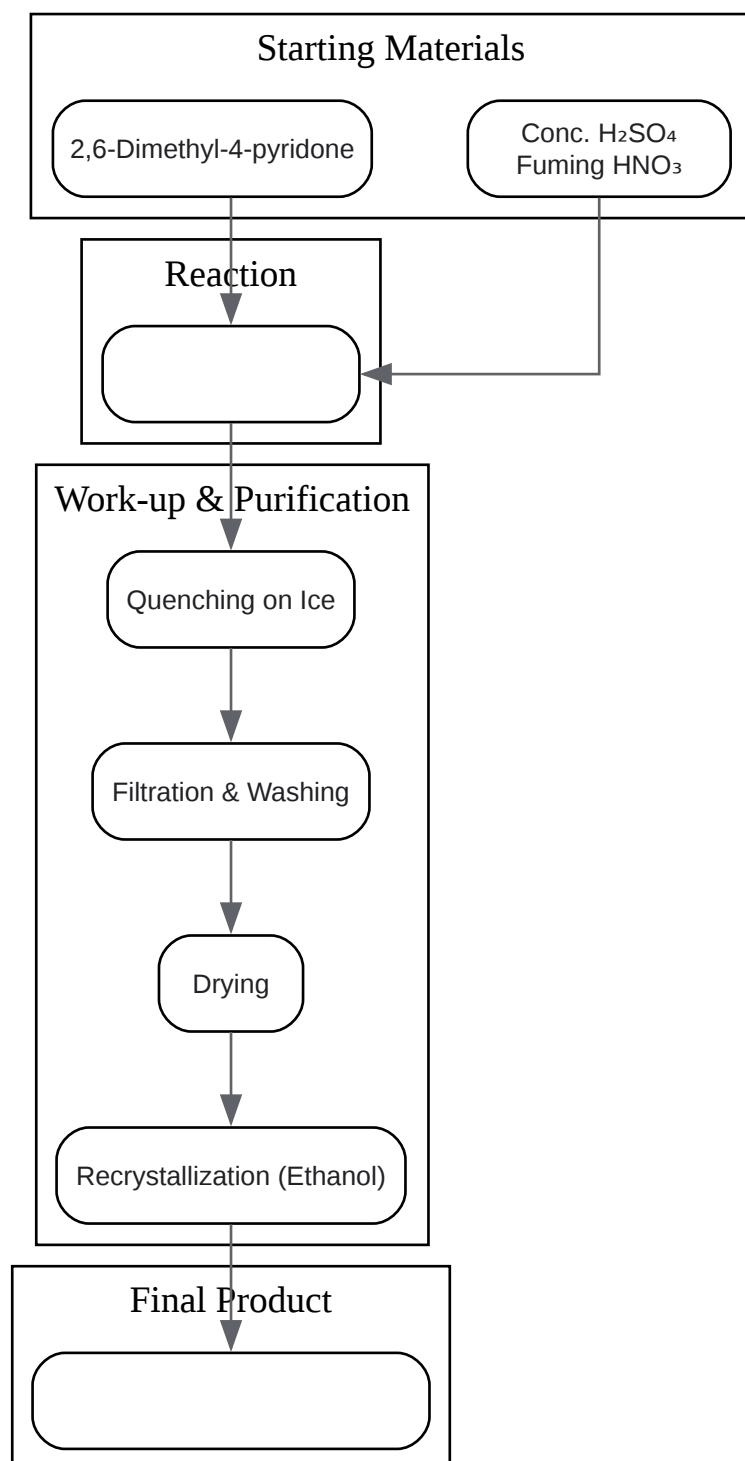
- Deionized Water
- Ethanol (for recrystallization)

Procedure:

- In a flask equipped with a magnetic stirrer and placed in an ice bath, cautiously add concentrated sulfuric acid.
- Slowly add fuming nitric acid to the cooled sulfuric acid while maintaining a low temperature.
- Gradually add 2,6-dimethyl-4-pyridone to the cooled acid mixture with continuous stirring. The rate of addition should be controlled to prevent a significant exotherm.
- After the addition is complete, slowly warm the reaction mixture to room temperature and then heat on a steam bath at approximately 90°C for several hours. The reaction progress should be monitored by a suitable technique, such as Thin Layer Chromatography (TLC).
- Upon completion of the reaction, cool the mixture to room temperature and then carefully pour it over crushed ice with stirring.
- The precipitated solid product is collected by vacuum filtration and washed thoroughly with cold water until the washings are neutral.
- The crude product is then air-dried.
- For purification, the crude solid can be recrystallized from a suitable solvent, such as ethanol, to yield **2,6-Dimethyl-3-nitropyridin-4-ol**.

Safety Precautions: This reaction involves the use of strong, corrosive acids and is highly exothermic. It should be performed in a well-ventilated fume hood with appropriate personal protective equipment, including gloves, safety goggles, and a lab coat.

Synthesis Workflow

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Caption: Proposed synthesis workflow for **2,6-Dimethyl-3-nitropyridin-4-ol**.

Spectral Data

While commercial suppliers indicate the availability of spectral data such as NMR, HPLC, and LC-MS, this information is not publicly accessible in detail.^[2] Researchers are advised to obtain compound-specific analytical data upon acquisition of the material.

Biological Activity and Signaling Pathways

As of the date of this guide, there is no publicly available information in peer-reviewed scientific literature detailing the biological activity, mechanism of action, or involvement in any signaling pathways for **2,6-Dimethyl-3-nitropyridin-4-ol**.

The broader class of nitropyridine derivatives has been investigated for a wide range of biological activities, including potential applications as anticancer, antiviral, and anti-neurodegenerative agents.^[5] However, the specific biological profile of **2,6-Dimethyl-3-nitropyridin-4-ol** remains to be elucidated.

Conclusion

2,6-Dimethyl-3-nitropyridin-4-ol is a chemical compound with a well-defined structure for which basic physicochemical properties are known. A plausible synthetic route can be inferred from the chemical literature of analogous compounds. However, a significant gap exists in the public domain regarding its detailed analytical data and, most notably, its biological activity and potential therapeutic applications. This presents an opportunity for further research to explore the pharmacological potential of this molecule. Professionals in drug discovery and development are encouraged to undertake screening and mechanistic studies to uncover the biological functions of this compound.

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